

physicochemical properties of 1,3-Dinitrobenzene

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Compound of Interest

Compound Name: 1,3-Dinitrobenzene

Cat. No.: B052904

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An In-depth Technical Guide to the Physicochemical Properties of **1,3-Dinitrobenzene**

Introduction

1,3-Dinitrobenzene (m-DNB), an aromatic organic compound, is a significant industrial chemical primarily utilized as an intermediate in the synthesis of dyes, pharmaceuticals, and explosives.[1][2][3] Its chemical structure consists of a benzene ring substituted with two nitro groups at the meta positions.[1] This arrangement of electron-withdrawing nitro groups profoundly influences its chemical reactivity and physical properties, making it a subject of interest for researchers in organic synthesis, materials science, and toxicology. This guide provides a comprehensive overview of the core physicochemical properties of **1,3-Dinitrobenzene**, complete with quantitative data, experimental protocols, and logical diagrams to support research and development activities.

General and Physicochemical Properties

1,3-Dinitrobenzene is a yellow, crystalline solid at room temperature with a slight odor.[1][4][5] It is denser than water and exhibits limited solubility in aqueous media but is more soluble in various organic solvents.[1][4]

Property	Value	Source
Molecular Formula	C ₆ H ₄ N ₂ O ₄	[1][2][6]
Molecular Weight	168.11 g/mol	[1][2][4]
Appearance	Yellow crystalline solid	[1][5]
Density	1.575 g/cm ³ at 18-20°C	[1][4][5]
Vapor Density	5.8 (air = 1)	[4]
Vapor Pressure	0.0002 mmHg at 20°C	[4]
LogP (Octanol/Water Partition Coefficient)	1.49	[4][7]
Henry's Law Constant	4.9 x 10 ⁻⁸ atm-m ³ /mol at 25°C	[4]
pKa	16.8 (in water at 25°C)	[6]

Thermal Properties

The thermal properties of **1,3-Dinitrobenzene** are critical for its safe handling and application, particularly in processes involving elevated temperatures.

Property	Value	Source
Melting Point	89.6 °C (193.3 °F; 362.8 K)	[5]
Boiling Point	297 °C (567 °F; 570 K)	[5][8]
Flash Point	149 - 150 °C (300 - 302 °F)	[5][9]

Solubility Data

The solubility of **1,3-Dinitrobenzene** varies significantly between water and common organic solvents. This property is fundamental for its purification, reaction chemistry, and environmental fate.

Solvent	Solubility	Temperature (°C)	Source
Water	0.5 g/L (500 mg/L)	20 °C	[1][9]
Ethanol (96%)	3.5 g/100g	20.5 °C	[6]
Ethanol (96%)	11.49 g/100g	50 °C	[6]
Acetone	72.365 g/100g	15 °C	[6]
Benzene	39.45 g/100g	18.2 °C	[6]
Chloroform	32.4 g/100g	17.6 °C	[6]
Diethyl Ether	9.4 g/100g	15 °C	[6]
Ethyl Acetate	36.27 g/100g	18.2 °C	[6]
Carbon Tetrachloride	1.18 g/100g	16.2 °C	[6]

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **1,3-Dinitrobenzene**.

¹H NMR Spectroscopy

In ¹H NMR spectroscopy, **1,3-Dinitrobenzene** typically exhibits three distinct signals in the aromatic region, corresponding to the three non-equivalent protons on the benzene ring.[10]

Proton	Chemical Shift (ppm) in CDCl ₃	Source
H-2	~9.08	[4][11]
H-4/H-6	~8.61	[4][11]
H-5	~7.87	[4][11]

¹³C NMR Spectroscopy

The ^{13}C NMR spectrum of **1,3-Dinitrobenzene** shows distinct signals for the different carbon atoms in the aromatic ring.[4] The positions of the nitro groups lead to unique chemical shifts that allow for its differentiation from its isomers, 1,2- and 1,4-dinitrobenzene.[12]

Carbon	Chemical Shift (ppm) in CDCl_3	Source
C-1/C-3	~148.70	[4]
C-2	~119.06	[4]
C-4/C-6	~131.02	[4]
C-5	~129.04	[4]

Experimental Protocols

Synthesis of 1,3-Dinitrobenzene via Nitration of Nitrobenzene

The most common method for synthesizing **1,3-Dinitrobenzene** is the electrophilic nitration of nitrobenzene.[5][13] The pre-existing nitro group on the benzene ring is deactivating and a meta-director, which leads to the predominant formation of the 1,3-isomer (approximately 93%). [5][13]

Materials:

- Nitrobenzene
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice-cold water
- Ethanol (for recrystallization)

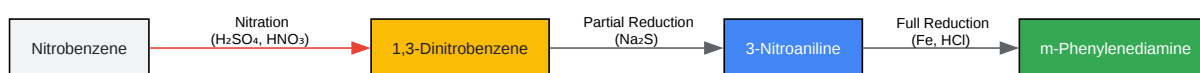
Procedure:

- **Preparation of Nitrating Mixture:** In a flask kept in an ice bath, slowly add concentrated sulfuric acid to concentrated nitric acid with constant swirling.[14] This exothermic reaction generates the nitronium ion (NO_2^+), the active electrophile.
- **Nitration Reaction:** Slowly add nitrobenzene dropwise to the chilled nitrating mixture while maintaining a low temperature.[14]
- **Heating:** After the addition is complete, the reaction mixture is gently heated (e.g., in a boiling water bath) for a period (e.g., 15-40 minutes) to ensure the reaction goes to completion.[14][15]
- **Isolation of Crude Product:** The warm reaction mixture is carefully poured into a beaker containing a significant volume of ice-cold water with constant stirring.[6][14] The **1,3-Dinitrobenzene**, being insoluble in water, precipitates as a pale yellow solid.[14]
- **Purification by Recrystallization:** The crude solid is collected by filtration and washed with cold water.[6][14] It is then purified by recrystallization from a suitable solvent, typically ethanol, to yield pure, needle-shaped crystals.[6][15][16]

Visualizations of Key Pathways

Synthesis and Reduction Pathways

The synthesis of **1,3-Dinitrobenzene** and its subsequent reduction to valuable intermediates like 3-nitroaniline and m-phenylenediamine are fundamental transformations in industrial organic chemistry.[5][17]

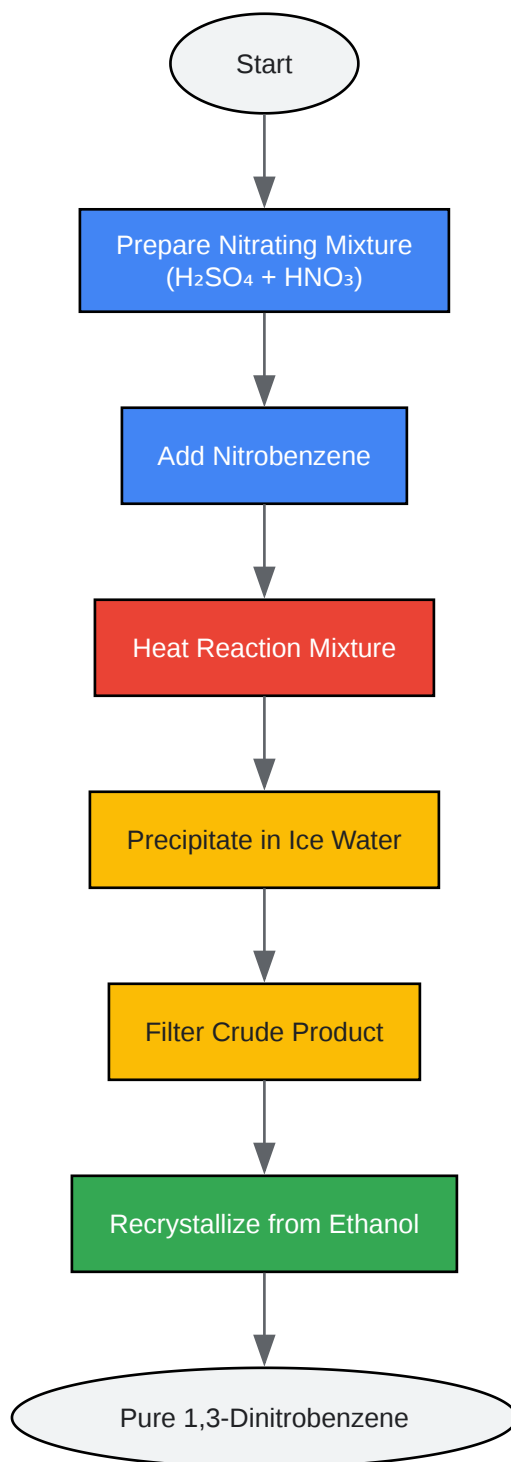


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Caption: Synthesis of **1,3-Dinitrobenzene** and its reduction to key aniline derivatives.

Experimental Workflow: Synthesis and Purification

This workflow outlines the key steps involved in the laboratory preparation and purification of **1,3-Dinitrobenzene**.

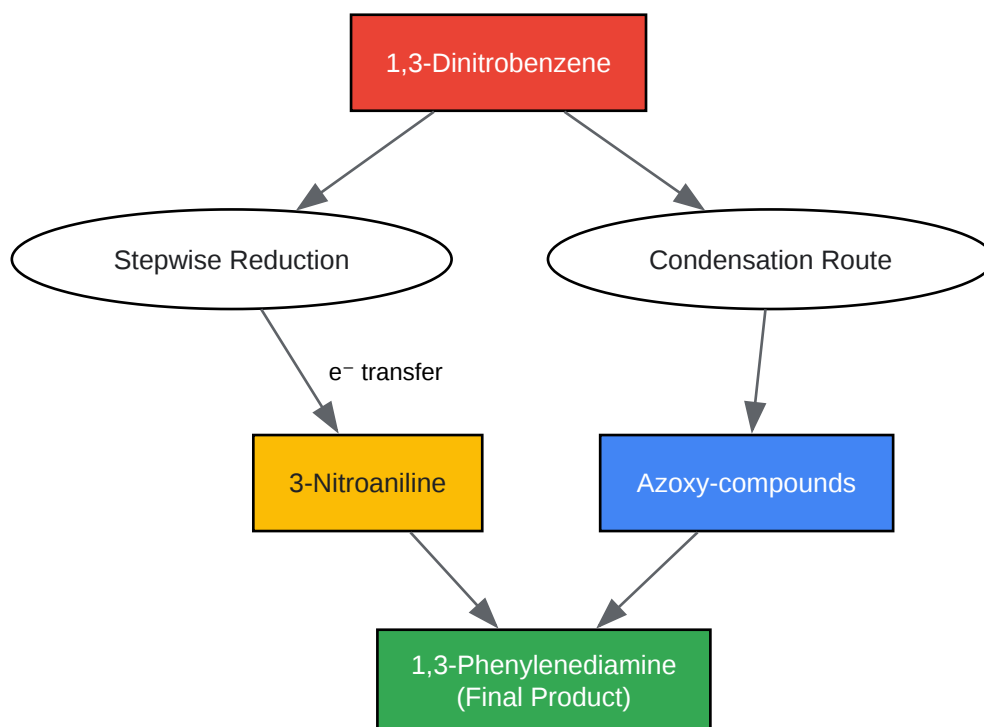


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Caption: Workflow for the synthesis and purification of **1,3-Dinitrobenzene**.

Reductive Degradation Pathway

Under certain conditions, **1,3-Dinitrobenzene** can be reductively degraded. This process is relevant to both chemical synthesis and environmental remediation. The pathway can involve stepwise reduction of the nitro groups or condensation reactions leading to dimeric species.[18]
[19]



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Caption: Simplified pathways for the reductive degradation of **1,3-Dinitrobenzene**.

Toxicology and Safety

1,3-Dinitrobenzene is a highly toxic compound.[1] Acute exposure can lead to methemoglobinemia, a condition that impairs the oxygen-carrying capacity of the blood, resulting in symptoms like cyanosis (bluish skin), headache, dizziness, and nausea.[20][21][22] Chronic exposure has been linked to severe reproductive toxicity in males, including testicular damage and infertility, as well as potential liver damage.[1][20][23] Due to its hazardous nature, it must be handled with extreme caution using appropriate personal protective equipment, and exposure should be strictly limited.[23]

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